

An In-depth Technical Guide to 4-Benzoylbenzonitrile (CAS: 1503-49-7)

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Compound of Interest

Compound Name: 4-Benzoylbenzonitrile

Cat. No.: B072303

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Benzoylbenzonitrile, also known as 4-cyanobenzophenone, is an aromatic ketone and nitrile compound with the chemical formula $C_{14}H_9NO$. It serves as a valuable building block in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical and materials science applications. Its bifunctional nature, possessing both a ketone and a nitrile group, allows for a diverse range of chemical transformations, making it a versatile intermediate in the synthesis of bioactive compounds and functional materials. This guide provides a comprehensive overview of its properties, synthesis, and applications, with a focus on its relevance to drug discovery and development.

Physicochemical and Safety Data

A summary of the key physicochemical properties of **4-Benzoylbenzonitrile** is presented in Table 1. This data is essential for its proper handling, storage, and use in experimental settings.

Table 1: Physicochemical Properties of **4-Benzoylbenzonitrile**

Property	Value	Reference(s)
CAS Number	1503-49-7	[1]
Molecular Formula	C ₁₄ H ₉ NO	[1]
Molecular Weight	207.23 g/mol	[1]
IUPAC Name	4-benzoylbenzonitrile	[1]
Synonyms	4-Cyanobenzophenone, p-Benzoylbenzonitrile	[1]
Appearance	White to off-white solid/crystalline powder	[2]
Melting Point	110-114 °C	
Boiling Point	Not available	
Solubility	Soluble in many organic solvents.	
InChI Key	YSZWJJANSNFQMM-UHFFFAOYSA-N	[1]
SMILES	O=C(c1ccccc1)c2ccc(cc2)C#N	[3]

Safety Information:

4-Benzoylbenzonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS).

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled

Synthesis of 4-Benzoylbenzonitrile

The primary method for the synthesis of **4-Benzoylbenzonitrile** is through the Friedel-Crafts acylation of benzonitrile with benzoyl chloride, using a Lewis acid catalyst such as aluminum chloride (AlCl_3).

Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Benzonitrile
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2 , anhydrous)
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

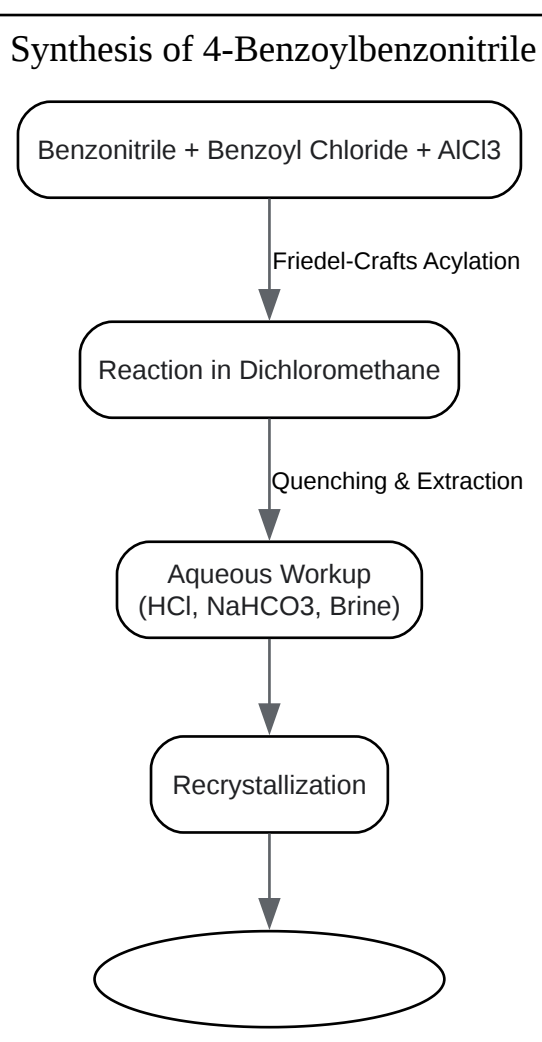
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

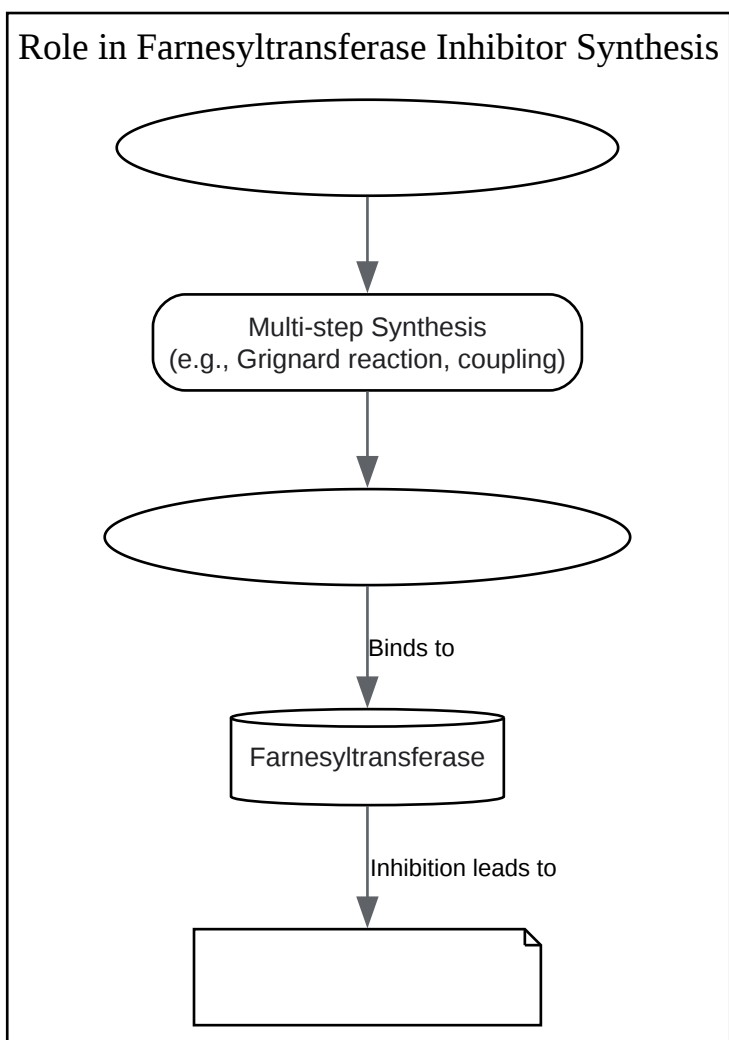
Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous aluminum chloride in anhydrous dichloromethane.
- Cool the suspension in an ice bath.
- To the cooled suspension, add benzoyl chloride dropwise with stirring.
- After the addition of benzoyl chloride, add benzonitrile dropwise, maintaining the temperature below 10 °C.
- Once the additions are complete, allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and carefully quench by pouring it over crushed ice.
- Add dilute hydrochloric acid to dissolve any remaining aluminum salts.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.

- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-Benzoylbenzonitrile**.

Synthesis of 4-Benzoylbenzonitrile





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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Benzoylbenzonitrile (CAS: 1503-49-7)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072303#4-benzoylbenzonitrile-cas-number-1503-49-7\]](https://www.benchchem.com/product/b072303#4-benzoylbenzonitrile-cas-number-1503-49-7)

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